

# A Guide to Inter-Laboratory Comparison of Sodium Carbonate Analysis

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## Compound of Interest

Compound Name: *disodium;carbonate*

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This guide provides an objective comparison of inter-laboratory performance in the analysis of sodium carbonate, a crucial component in many pharmaceutical and chemical manufacturing processes. Ensuring the accuracy and consistency of sodium carbonate purity and content measurements across different laboratories is paramount for quality control and regulatory compliance. This document presents data from an international key comparison study, details the experimental protocols used, and illustrates the workflows and rationale behind such comparative studies.

## Data Presentation: Results from an International Key Comparison

An international key comparison, CCQM-K173, was organized to assess the capabilities of national metrology institutes (NMIs) in measuring the purity of sodium carbonate.<sup>[1][2]</sup> Nine NMIs participated in this study, employing either coulometry or titrimetry as their analytical method.<sup>[1][2]</sup> The results, as published by the Bureau International des Poids et Mesures (BIPM), provide a valuable benchmark for the level of agreement that can be achieved between competent laboratories.<sup>[3]</sup>

The following table summarizes the results reported by the participating laboratories for the amount content of bases expressed as sodium carbonate.

Table 1: Inter-laboratory Comparison Results for Sodium Carbonate (CCQM-K173)[3][4]

| Participating Laboratory (NMI) | Country/Region | Method     | Reported Value (mol/kg) | Standard Uncertainty (mol/kg) |
|--------------------------------|----------------|------------|-------------------------|-------------------------------|
| INMETRO                        | Brazil         | Titrimetry | 9.4252                  | 0.0129                        |
| SE "Ukrmetrteststandard"       | Ukraine        | Titrimetry | 9.4269                  | 0.0085                        |
| NMIJ                           | Japan          | Coulometry | 9.43042                 | 0.00068                       |
| SMU                            | Slovakia       | Coulometry | 9.4306                  | 0.00041                       |
| NIM                            | China          | Coulometry | 9.43082                 | 0.00051                       |
| VNIIM                          | Russia         | Coulometry | 9.4332                  | 0.00085                       |
| CENAM                          | Mexico         | Coulometry | 9.43386                 | 0.00060                       |
| BAM                            | Germany        | Titrimetry | 9.4339                  | 0.0017                        |
| CMI                            | Czech Republic | Titrimetry | 9.4380                  | 0.0032                        |

Note: The key comparison reference value (xR) was calculated as 9.4320 mol/kg with a standard uncertainty (uR) of 0.00114 mol/kg.[3][4]

## Experimental Protocols

The following is a detailed methodology for the titrimetric determination of sodium carbonate purity, a widely used and reliable method. This protocol is a composite based on established standard procedures.[5][6]

Objective: To determine the percentage purity of a sodium carbonate sample by titration with a standardized solution of hydrochloric acid.

**Materials and Reagents:**

- Anhydrous sodium carbonate (primary standard grade)
- Concentrated hydrochloric acid (HCl)
- Bromocresol green indicator solution
- Distilled or deionized water
- Analytical balance (readable to 0.1 mg)
- Volumetric flasks (e.g., 250 mL, 500 mL)
- Pipettes
- Burette (50 mL)
- Erlenmeyer flasks (250 mL)
- Heating plate or Bunsen burner
- Desiccator

**Procedure:**

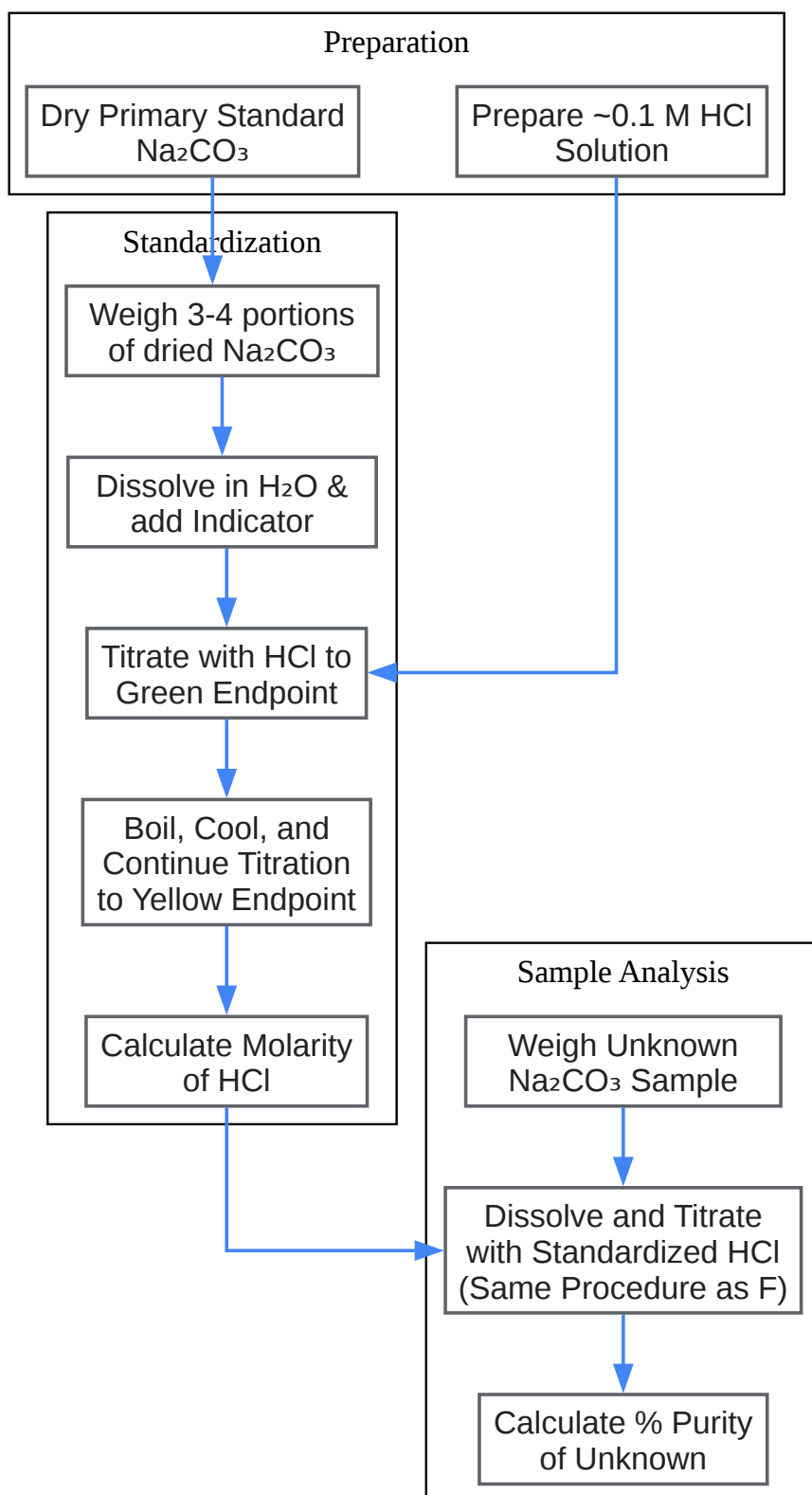
- Preparation of Standard 0.1 M HCl Solution:
  - Calculate the volume of concentrated HCl required to make 500 mL of an approximately 0.1 M solution.
  - In a fume hood, carefully add the calculated volume of concentrated HCl to a 500 mL volumetric flask containing approximately 250 mL of distilled water.
  - Dilute to the mark with distilled water, stopper, and mix thoroughly. This solution must be standardized.
- Standardization of HCl Solution:

- Dry approximately 1.5-2.0 g of primary standard anhydrous sodium carbonate in a weighing bottle at 105-110°C for at least one hour.<sup>[5]</sup> Cool in a desiccator.
- Accurately weigh by difference three to four portions of the dried sodium carbonate, each between 0.20-0.25 g, into separate 250 mL Erlenmeyer flasks.<sup>[5]</sup> Record the exact mass of each.
- Dissolve each sodium carbonate sample in approximately 100 mL of distilled water.<sup>[5]</sup>
- Add 3-4 drops of bromocresol green indicator to one of the flasks. The solution should be blue.<sup>[5]</sup>
- Titrate with the prepared HCl solution until the color changes to an intermediate green.<sup>[5]</sup>
- Gently boil the solution for 2-3 minutes.<sup>[5]</sup> The color should revert to blue as dissolved CO<sub>2</sub> is expelled.
- Cool the flask to room temperature.
- Continue titrating dropwise until the color changes from blue to a stable yellow endpoint.
- Record the final burette reading.
- Repeat the titration for the other sodium carbonate samples.
- Calculate the molarity of the HCl solution for each trial and determine the average molarity.
- Analysis of Unknown Sodium Carbonate Sample:
  - An unknown sample would be treated in the same manner as the primary standard in step 2 (weighing, dissolving, and titrating).
  - Titrate the dissolved unknown sample with the now-standardized HCl solution using the same procedure with bromocresol green indicator and boiling.
  - Record the volume of HCl required to reach the endpoint.
- Blank Determination:

- To account for any indicator error, a blank titration should be performed.
- Titrate 100 mL of distilled water containing a small amount of sodium chloride and the same amount of indicator as used in the sample titrations.
- Subtract the average blank volume from the titration volumes of the standards and samples.<sup>[5]</sup>
- Calculations:
  - The reaction is:  $\text{Na}_2\text{CO}_3 + 2\text{HCl} \rightarrow 2\text{NaCl} + \text{H}_2\text{O} + \text{CO}_2$
  - From the stoichiometry, 1 mole of sodium carbonate reacts with 2 moles of hydrochloric acid.
  - The percentage purity of the sodium carbonate sample can be calculated using the volume and molarity of the standardized HCl and the mass of the unknown sample.

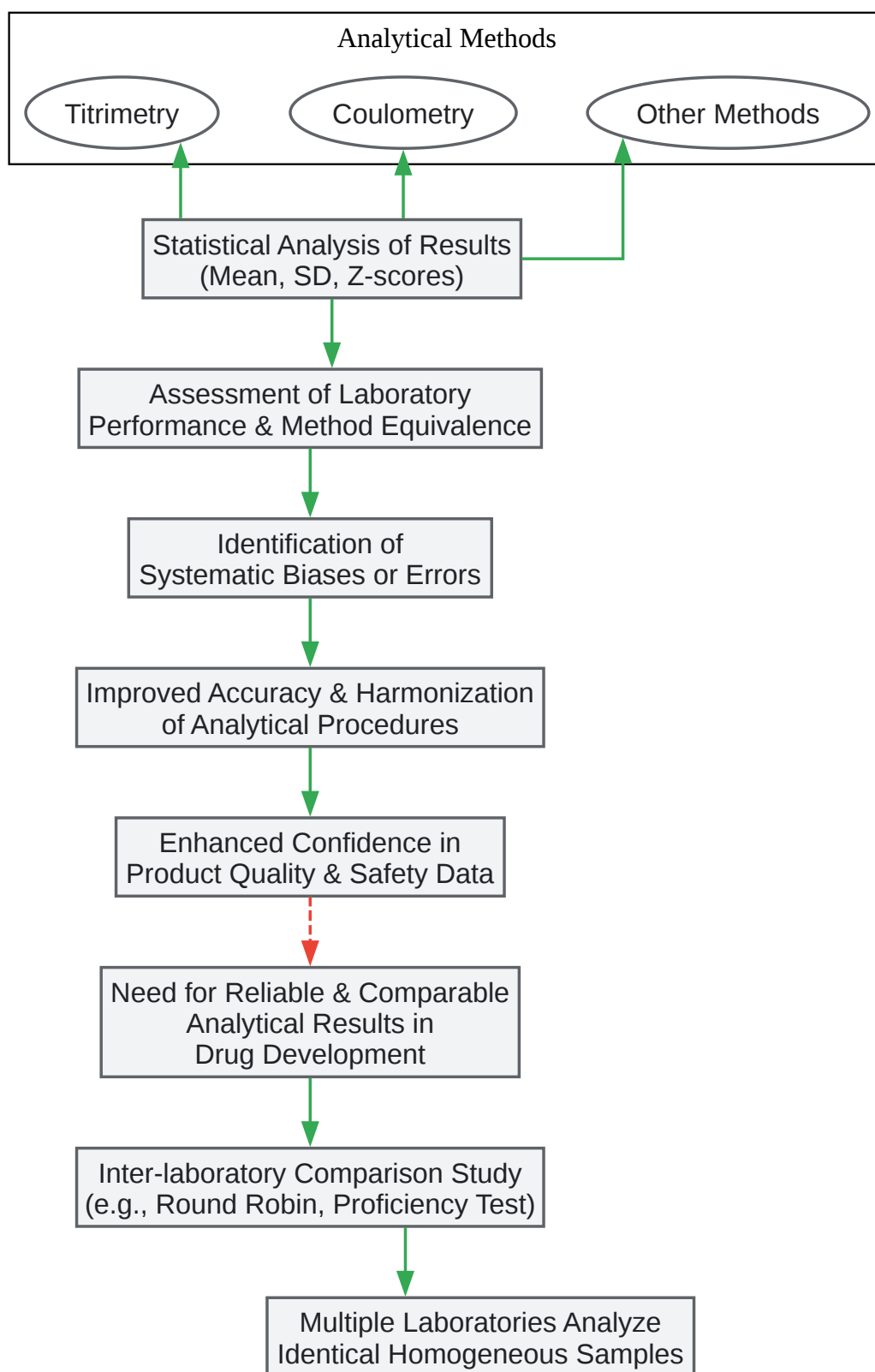
## Mandatory Visualization

The following diagrams illustrate the experimental workflow and the logical framework of inter-laboratory comparisons.



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Caption: Experimental workflow for the titrimetric analysis of sodium carbonate.



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Caption: Logical flow of inter-laboratory comparisons for quality assurance.

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